

"spectroscopic comparison of Methyl 3-formylpicolinate with its precursors"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

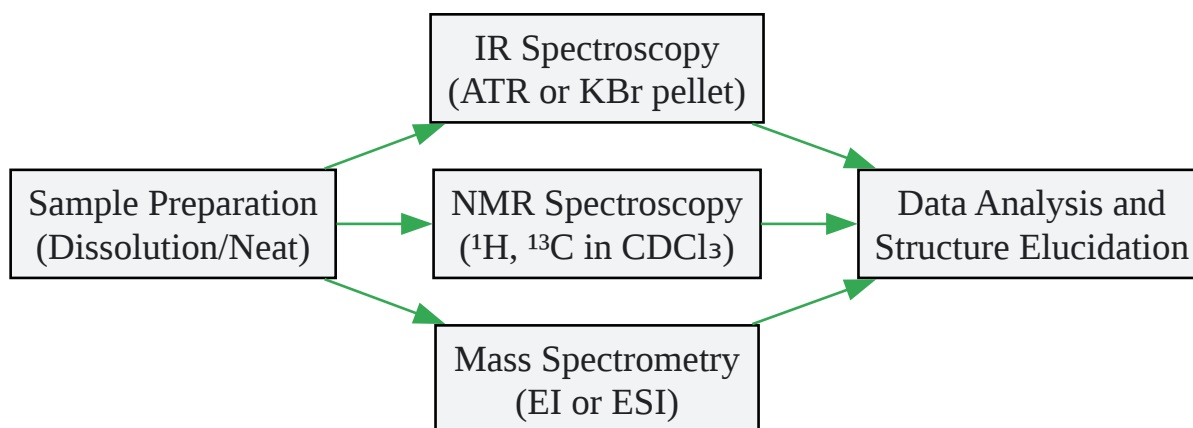
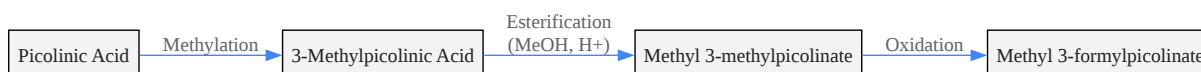
Compound Name: Methyl 3-formylpicolinate

Cat. No.: B144711

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Synthetic Pathway Overview

The synthesis of **Methyl 3-formylpicolinate** can be envisioned through a two-step process starting from 3-Methylpicolinic Acid: first, an esterification reaction to form Methyl 3-methylpicolinate, followed by an oxidation of the methyl group to a formyl group. Picolinic acid is presented as a foundational precursor to illustrate the spectral characteristics of the core picolinate structure.



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- To cite this document: BenchChem. ["spectroscopic comparison of Methyl 3-formylpicolinate with its precursors"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144711#spectroscopic-comparison-of-methyl-3-formylpicolinate-with-its-precursors\]](https://www.benchchem.com/product/b144711#spectroscopic-comparison-of-methyl-3-formylpicolinate-with-its-precursors)

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